

Meliantriol: A Technical Guide to its Chemistry, Bioactivity, and Therapeutic Potential

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Compound of Interest

Compound Name: Meliantriol

Cat. No.: B1676183

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Introduction

Meliantriol is a tetranortriterpenoid, a type of limonoid, found as a bioactive constituent in *Azadirachta indica*, commonly known as the Neem tree.[1] This document provides a comprehensive overview of **Meliantriol**, detailing its chemical identity, and exploring its significant, albeit still emerging, biological activities. This guide is intended to serve as a technical resource, summarizing the current state of knowledge and providing detailed experimental methodologies to facilitate further research and development.

Chemical Identification

Identifier	Value
IUPAC Name	(1S)-1-[(2R,4S,5R)-5-hydroxy-4-[(3S,5R,9R,10R,13S,14S,17S)-3-hydroxy-4,4,10,13,14-pentamethyl-2,3,5,6,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]oxolan-2-yl]-2-methylpropane-1,2-diol
CAS Number	25278-95-9
Molecular Formula	C ₃₀ H ₅₀ O ₅
Molecular Weight	490.72 g/mol

Biological Activities and Therapeutic Potential

Meliantriol, as a component of Neem extracts, has been associated with a wide range of biological activities, including insecticidal, anticancer, anti-inflammatory, antioxidant, and antimicrobial effects. While much of the research has focused on crude neem extracts or more abundant limonoids like azadirachtin, the presence of **Meliantriol** contributes to the overall therapeutic profile of Neem. It is important to note that quantitative data and specific mechanistic studies on isolated **Meliantriol** are still limited, and further research is warranted to fully elucidate its pharmacological properties.

Insecticidal Activity

Meliantriol is recognized as a potent insect antifeedant.^[2] Its presence in Neem extracts contributes to the well-documented insecticidal properties of Neem oil and other formulations.

Quantitative Data: Insecticidal Activity

Specific LC₅₀ (lethal concentration, 50%) values for isolated **Meliantriol** are not readily available in the reviewed literature. For context, studies on neem oil and other limonoids demonstrate significant insecticidal effects. For example, neem oil has been shown to be effective against various insect pests.^{[3][4]}

Experimental Protocol: Insecticidal Bioassay (Larval Mortality Assay)

A common method to assess insecticidal activity is the larval mortality assay:

- **Test Organism:** Select a relevant insect pest, for example, the larvae of the tomato leaf miner (*Tuta absoluta*) or the diamondback moth (*Plutella xylostella*).
- **Preparation of Test Solutions:** Prepare a stock solution of **Meliantriol** (or the test extract) in an appropriate solvent (e.g., acetone). Make serial dilutions to obtain a range of concentrations.
- **Application:** Apply the test solutions to the diet or host plant leaves. For a leaf dip assay, leaves are dipped in the test solutions and allowed to air dry.

- **Exposure:** Place a known number of larvae (e.g., 10-20) onto the treated leaves in a petri dish or ventilated container.
- **Control Groups:** Include a negative control (solvent only) and a positive control (a known insecticide).
- **Incubation:** Maintain the larvae under controlled conditions of temperature, humidity, and light.
- **Data Collection:** Record larval mortality at regular intervals (e.g., 24, 48, 72, and 96 hours).
- **Data Analysis:** Calculate the percentage of mortality for each concentration and correct for control mortality using Abbott's formula. Determine the LC50 value using probit analysis.[5]

Anticancer Activity

Limonoids from Neem have been reported to possess anticancer properties by inducing apoptosis and modulating various signaling pathways.[1][6] While specific studies on **Meliantriol** are scarce, its structural similarity to other cytotoxic limonoids suggests it may share these activities. Neem limonoids have been shown to induce cell death in various cancer cell lines.[7]

Quantitative Data: Anticancer Activity

Specific IC50 (half-maximal inhibitory concentration) values for **Meliantriol** against various cancer cell lines are not widely reported in the current literature. For comparison, other neem limonoids like nimbolide have demonstrated potent cytotoxicity.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

- **Cell Culture:** Culture the desired cancer cell line (e.g., MCF-7 for breast cancer) in appropriate media and conditions.
- **Cell Seeding:** Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.

- **Treatment:** Treat the cells with various concentrations of **Meliantriol** for a specified duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, add MTT solution to each well and incubate for a few hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. Determine the IC₅₀ value, which is the concentration of the compound that inhibits cell growth by 50%.^[8]

Anti-inflammatory Activity

Neem extracts and their constituent limonoids have demonstrated anti-inflammatory properties. This is often attributed to the inhibition of pro-inflammatory mediators and the modulation of inflammatory signaling pathways like NF- κ B.

Quantitative Data: Anti-inflammatory Activity

Quantitative data specifically for the anti-inflammatory activity of **Meliantriol** is not readily available. However, related compounds have shown significant effects. For instance, a study on 21 α -methylmelianol, a related triterpenoid, demonstrated a reduction in LPS-stimulated nitric oxide production in RAW264.7 macrophages.

Experimental Protocol: In Vitro Anti-inflammatory Assay (Nitric Oxide Assay in Macrophages)

- **Cell Culture:** Culture RAW 264.7 macrophage cells in appropriate media.
- **Cell Seeding:** Seed the cells in 96-well plates and allow them to adhere.
- **Pre-treatment:** Pre-treat the cells with different concentrations of **Meliantriol** for a specified time (e.g., 1-2 hours).
- **Stimulation:** Induce an inflammatory response by adding lipopolysaccharide (LPS).

- Incubation: Incubate the cells for 24 hours.
- Nitrite Measurement: Collect the cell culture supernatant and measure the amount of nitric oxide (NO) produced by quantifying its stable metabolite, nitrite, using the Griess reagent.
- Data Analysis: Compare the NO levels in the **Meliantriol**-treated groups to the LPS-stimulated control group to determine the inhibitory effect.

Antioxidant Activity

The antioxidant potential of neem compounds is attributed to their ability to scavenge free radicals.

Quantitative Data: Antioxidant Activity

Specific quantitative data on the antioxidant activity of isolated **Meliantriol** is limited. However, extracts from *Azadirachta indica* roots have shown significant DPPH radical scavenging activity with an IC₅₀ value of 13.81±0.06 µg/ml.[9]

Experimental Protocol: DPPH Radical Scavenging Assay

- Preparation of Solutions: Prepare a stock solution of **Meliantriol** in a suitable solvent and a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Reaction Mixture: Mix various concentrations of **Meliantriol** with the DPPH solution.
- Incubation: Incubate the mixture in the dark at room temperature for a specified period (e.g., 30 minutes).
- Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength (e.g., 517 nm). The decrease in absorbance indicates the radical scavenging activity.
- Data Analysis: Calculate the percentage of radical scavenging activity and determine the IC₅₀ value, which is the concentration of the sample required to scavenge 50% of the DPPH radicals.[9][10]

Antimicrobial Activity

Neem extracts have been traditionally used for their antimicrobial properties. **Meliantriol**, as a constituent, likely contributes to this activity.

Quantitative Data: Antimicrobial Activity

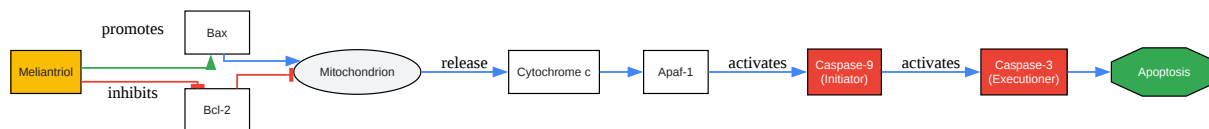
Specific Minimum Inhibitory Concentration (MIC) values for **Meliantriol** against various microorganisms are not well-documented. For context, methanol extracts of other medicinal plants have shown MIC values ranging from 0.6 µg/ml to 5000 µg/ml against different bacteria. [6]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

- **Microorganism Preparation:** Prepare a standardized inoculum of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*).
- **Broth Microdilution Method:** In a 96-well microtiter plate, prepare serial dilutions of **Meliantriol** in a suitable broth medium.
- **Inoculation:** Add the standardized microbial inoculum to each well.
- **Controls:** Include a positive control (broth with inoculum) and a negative control (broth only).
- **Incubation:** Incubate the plate under appropriate conditions for the specific microorganism.
- **MIC Determination:** The MIC is the lowest concentration of **Meliantriol** that completely inhibits the visible growth of the microorganism. [6][11]

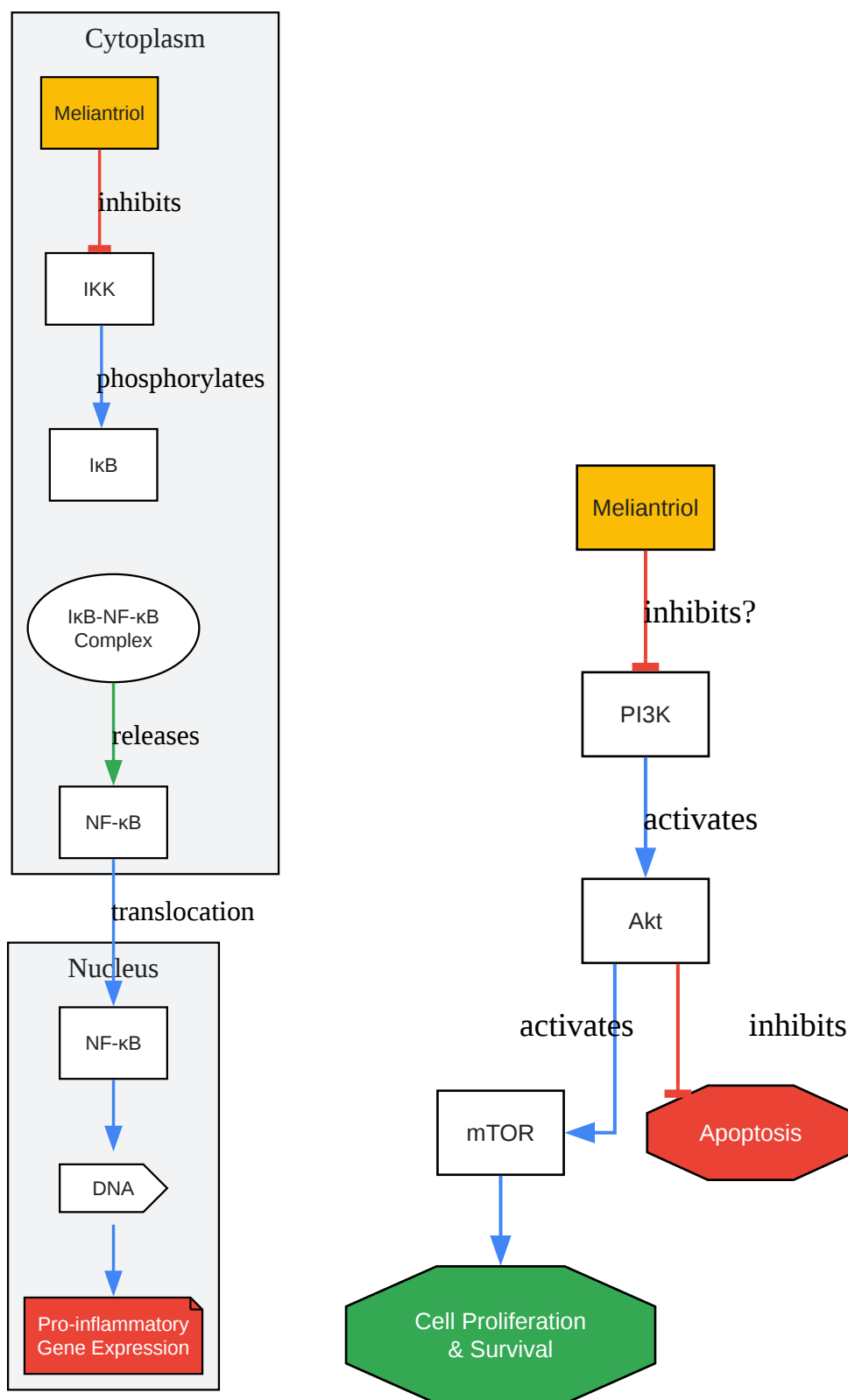
Signaling Pathways

The anticancer and anti-inflammatory effects of neem limonoids are often linked to their ability to modulate key cellular signaling pathways. While specific studies on **Meliantriol** are needed, the following pathways are generally implicated for this class of compounds.



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Caption: Intrinsic Apoptosis Pathway potentially modulated by **Meliantriol**.



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